

A Technical Guide to the Solubility of Cinnamyl Isovalerate in Organic Solvents

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Compound of Interest

Compound Name: Cinnamyl isovalerate

Cat. No.: B1232534

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **cinnamyl isovalerate**, a key fragrance and flavoring agent with potential applications in various scientific fields. Due to a lack of specific quantitative data in publicly available literature, this document focuses on reported qualitative solubility and provides a detailed, adaptable experimental protocol for researchers to determine precise solubility values in various organic solvents.

Introduction to Cinnamyl Isovalerate

Cinnamyl isovalerate (CAS No. 140-27-2) is an ester known for its pleasant, fruity, and floral aroma.^[1] It is widely used in the fragrance, cosmetic, and food industries.^[1] Understanding its solubility in different organic solvents is crucial for formulation development, purification processes, and various research applications where it may be used as a tracer, standard, or active ingredient.

Solubility Profile of Cinnamyl Isovalerate

Currently, detailed quantitative solubility data (e.g., in g/100 mL) for **cinnamyl isovalerate** across a wide range of organic solvents is not readily available in peer-reviewed literature or chemical databases. However, qualitative descriptions of its solubility have been reported. This information is summarized in the table below.

Table 1: Qualitative and Semi-Quantitative Solubility of **Cinnamyl Isovalerate**

Solvent	Solubility Description	Source
Water	Insoluble	[1][2]
Water (@ 25 °C)	8.282 mg/L (estimated)	[3]
Ethanol	Miscible	[2]
Alcohol (general)	Soluble	[3]
Fixed Oils	Miscible	[2][3]

Experimental Protocol for Determining Solubility

The following is a detailed methodology for the quantitative determination of **cinnamyl isovalerate** solubility in an organic solvent of interest. This protocol is based on the gravimetric method, a reliable and widely used technique for solubility measurement.

Principle

A saturated solution of **cinnamyl isovalerate** in the chosen solvent is prepared at a controlled temperature. A known volume of the clear, saturated supernatant is then evaporated to dryness, and the mass of the remaining **cinnamyl isovalerate** is determined.

Materials and Equipment

- **Cinnamyl isovalerate** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance (± 0.0001 g)
- Thermostatic water bath or incubator
- Vials or flasks with airtight seals
- Volumetric flasks and pipettes

- Syringe filters (chemically compatible with the solvent)
- Evaporating dish or pre-weighed beaker
- Vacuum oven or desiccator

Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **cinnamyl isovalerate** to a series of vials, each containing a known volume of the selected organic solvent. The presence of undissolved **cinnamyl isovalerate** at the bottom of the vial is necessary to ensure saturation.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a thermostatic water bath set to the desired experimental temperature (e.g., 25 °C).
 - Agitate the vials for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The time required for equilibrium may need to be determined empirically.
- Sample Withdrawal and Filtration:
 - Allow the vials to stand undisturbed in the water bath for at least 2 hours to allow the excess solute to settle.
 - Carefully withdraw a precise volume (e.g., 5 or 10 mL) of the clear supernatant using a volumetric pipette. To avoid disturbing the sediment, it is advisable to use a syringe fitted with a chemically resistant filter.
- Gravimetric Analysis:
 - Transfer the collected supernatant to a pre-weighed, clean, and dry evaporating dish.
 - Record the combined mass of the dish and the solution.

- Evaporate the solvent under a gentle stream of nitrogen or in a fume hood. For less volatile solvents, a vacuum oven at a controlled temperature (well below the boiling point of **cinnamyl isovalerate**) can be used to facilitate evaporation.
- Once the solvent has completely evaporated, place the evaporating dish in a desiccator to cool to room temperature.
- Weigh the evaporating dish containing the dried **cinnamyl isovalerate** residue.
- Repeat the drying and weighing steps until a constant mass is achieved.

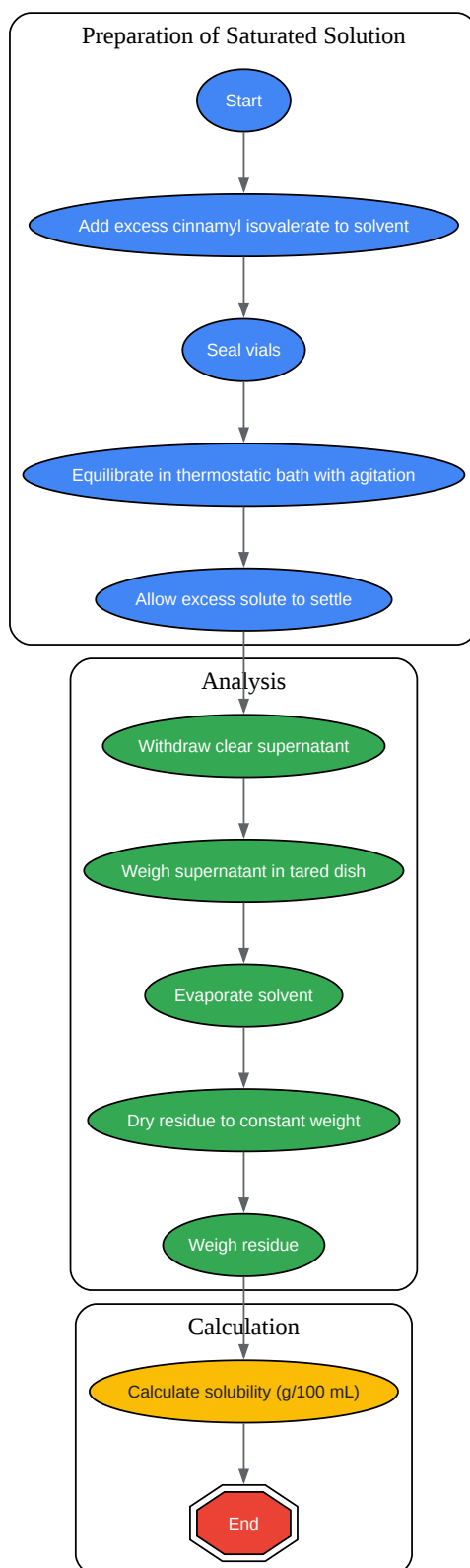
Calculation of Solubility

The solubility can be calculated using the following formula:

$$\text{Solubility (g/100 mL)} = [(\text{Mass of dish} + \text{residue}) - (\text{Mass of empty dish})] / (\text{Volume of supernatant withdrawn in mL}) * 100$$

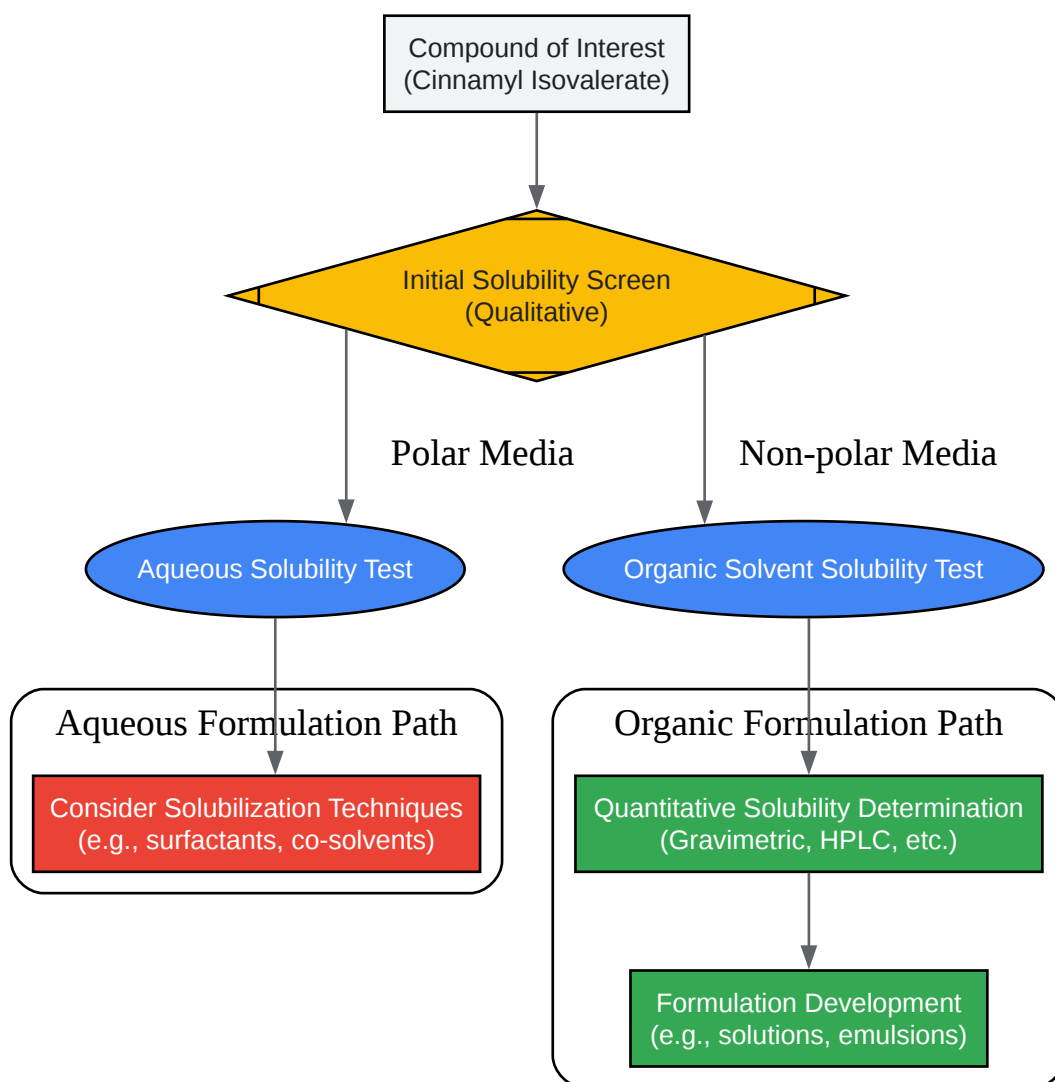
Visualizing Experimental and Logical Workflows

The following diagrams, created using the DOT language, illustrate key workflows relevant to the study of **cinnamyl isovalerate**'s solubility.



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Gravimetric method for solubility determination.



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Solubility assessment in drug development.

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